

# Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate molecular structure and weight.

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## Compound of Interest

Compound Name: Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate

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An In-depth Technical Guide to **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate**

For professionals in research, chemical synthesis, and drug development, a thorough understanding of novel chemical entities is paramount. This guide provides a detailed overview of **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate**, a heterocyclic compound with potential applications as a synthetic intermediate in pharmaceuticals.

## Molecular Structure and Properties

**Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate** is a substituted aminothiophene. The core of the molecule is a thiophene ring, which is an aromatic five-membered heterocycle containing a sulfur atom. This ring is substituted at the 2-position with an amino group (-NH<sub>2</sub>), at the 3-position with an ethyl carboxylate group (-COOCH<sub>2</sub>CH<sub>3</sub>), and at the 4-position with a 4-bromophenyl group.

The presence of the amino and carboxylate groups on adjacent carbons of the thiophene ring, along with the bromophenyl moiety, makes this compound a versatile scaffold for further chemical modifications and a potential building block in the synthesis of more complex, biologically active molecules.

## Quantitative Data

The key physicochemical properties of **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	306934-99-6[1]
Molecular Formula	C13H12BrNO2S[1]
Molecular Weight	326.21 g/mol
Appearance	Powder
Melting Point	120-125 °C
SMILES String	CCOC(=O)c1c(N)sc1-c2ccc(Br)cc2
InChI Key	SEWFWRCESBYGFS-UHFFFAOYSA-N

## Experimental Protocols

The synthesis of **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate** is typically achieved through the Gewald aminothiophene synthesis. This is a one-pot, multi-component reaction that is widely used for the preparation of substituted 2-aminothiophenes.

Gewald Synthesis Protocol:

This protocol is adapted from general procedures for the synthesis of related 2-aminothiophene-3-carboxylates.

Materials:

- 4-Bromoacetophenone
- Ethyl cyanoacetate
- Elemental sulfur
- A suitable base (e.g., morpholine or diethylamine)

- A suitable solvent (e.g., ethanol or methanol)

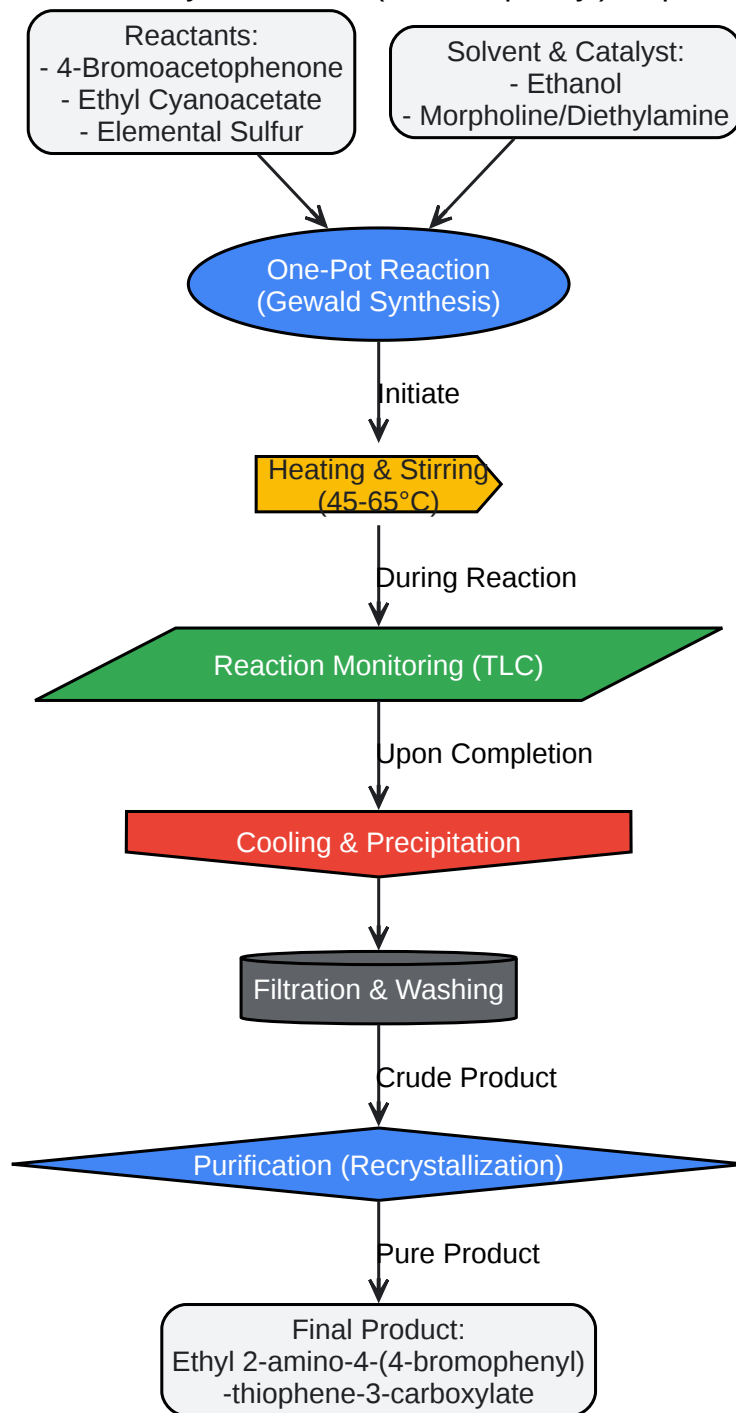
#### Procedure:

- To a solution of 4-bromoacetophenone (1 equivalent) and ethyl cyanoacetate (1 equivalent) in ethanol, add elemental sulfur (1 equivalent).
- Slowly add a catalytic amount of a base, such as morpholine or diethylamine, to the mixture with stirring.
- Heat the reaction mixture at a temperature ranging from 45 to 65°C for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature or in an ice bath to induce precipitation of the product.
- Collect the crude product by filtration and wash it with a small amount of cold ethanol.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate**.

## Synthesis Workflow

The logical workflow for the synthesis of **Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate** via the Gewald reaction is depicted in the following diagram.

## Synthesis Workflow for Ethyl 2-amino-4-(4-bromophenyl)thiophene-3-carboxylate

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Gewald synthesis workflow for the target compound.

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## References

- 1. matrixscientific.com [matrixscientific.com]
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